

Application Notes and Protocols for the Synthesis of (S)-Butyl 2-aminopropanoate

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Compound of Interest

Compound Name: (S)-Butyl 2-aminopropanoate

Cat. No.: B1283157

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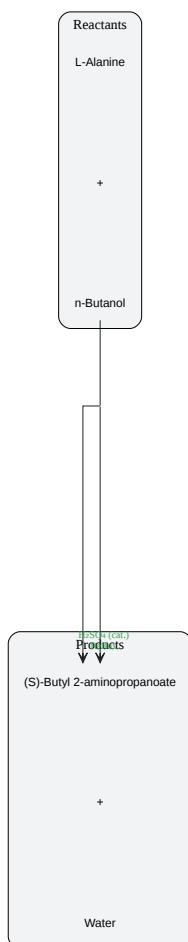
Application Notes

(S)-Butyl 2-aminopropanoate, the butyl ester of the naturally occurring amino acid L-alanine, is a valuable chiral building block in modern organic synthesis. Chiral amino acid esters are widely utilized as intermediates in the pharmaceutical and agrochemical industries.^[1] Their bifunctional nature, possessing both a nucleophilic amino group and a carbonyl group, makes them versatile starting materials for the synthesis of complex, optically active molecules, including peptide derivatives and chiral ligands for asymmetric catalysis.^{[2][3]} The synthesis described herein utilizes the Fischer-Speier esterification, a classic and cost-effective method for producing esters from carboxylic acids and alcohols.^{[4][5]} This direct esterification is catalyzed by a strong acid, typically sulfuric acid or p-toluenesulfonic acid, and is driven to completion by using an excess of the alcohol, which often serves as the solvent.^{[6][7]}

Synthesis Overview

The synthesis of **(S)-Butyl 2-aminopropanoate** is achieved through the Fischer esterification of L-alanine with n-butanol in the presence of an acid catalyst. The reaction is reversible and is driven towards the product by using an excess of n-butanol and heating the mixture to reflux.

Reaction Scheme



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Caption: Fischer esterification of L-alanine with n-butanol.

Compound and Reaction Data

The following tables summarize key information for the target compound and typical reaction parameters.

Table 1: Properties of **(S)-Butyl 2-aminopropanoate**

Property	Value
CAS Number	2885-02-1[8]
Molecular Formula	C ₇ H ₁₅ NO ₂ [9]
Molecular Weight	145.20 g/mol [9]
Appearance	Colorless to pale yellow liquid
Storage	2-8°C, inert atmosphere[10]

Table 2: Summary of Synthesis Parameters and Expected Results

Parameter	Value / Range
Reactants	L-Alanine, n-Butanol
Catalyst	Concentrated Sulfuric Acid (H ₂ SO ₄)
Molar Ratio (Alanine:Butanol)	~1:10
Reaction Temperature	Reflux (~118 °C)
Reaction Time	4-6 hours
Expected Yield	85-95%
Expected Purity	>98% (after distillation)

Experimental Protocol

This protocol details the synthesis of **(S)-Butyl 2-aminopropanoate** on a laboratory scale.

Materials and Equipment

- L-Alanine ($\geq 99\%$)
- n-Butanol (Anhydrous, $\geq 99\%$)
- Sulfuric Acid (Concentrated, 98%)

- Sodium Bicarbonate (NaHCO_3), Saturated Solution
- Sodium Chloride (NaCl), Saturated Solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask (250 mL)
- Reflux condenser
- Heating mantle with magnetic stirring
- Separatory funnel (250 mL)
- Rotary evaporator
- Short-path distillation apparatus
- Standard laboratory glassware

Synthesis Procedure

- Reaction Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar, add L-alanine (8.91 g, 0.10 mol). Add 100 mL of n-butanol.
- Catalyst Addition: While stirring the suspension, slowly and carefully add concentrated sulfuric acid (3 mL) dropwise. The mixture will warm up, and the L-alanine will gradually dissolve.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue heating under reflux with constant stirring for 4-6 hours. The reaction can be monitored by TLC (Thin Layer Chromatography) until the starting material is consumed.
- Cooling and Neutralization: After the reaction is complete, remove the heating mantle and allow the mixture to cool to room temperature. Pour the cooled reaction mixture into a separatory funnel containing 100 mL of ice-cold water.

- **Workup:** Slowly add a saturated solution of sodium bicarbonate to the separatory funnel in small portions until gas evolution ceases (be cautious of pressure buildup). This step neutralizes the sulfuric acid catalyst. Check the pH of the aqueous layer with pH paper to ensure it is neutral or slightly basic (pH 7-8).
- **Extraction:** Shake the separatory funnel vigorously and allow the layers to separate. Drain the lower aqueous layer. Wash the organic layer (top layer) with 50 mL of saturated sodium bicarbonate solution, followed by 50 mL of brine.
- **Drying and Solvent Removal:** Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and transfer the filtrate to a round-bottom flask. Remove the excess n-butanol using a rotary evaporator.
- **Purification:** Purify the resulting crude oil by vacuum distillation to obtain **(S)-Butyl 2-aminopropanoate** as a colorless liquid.

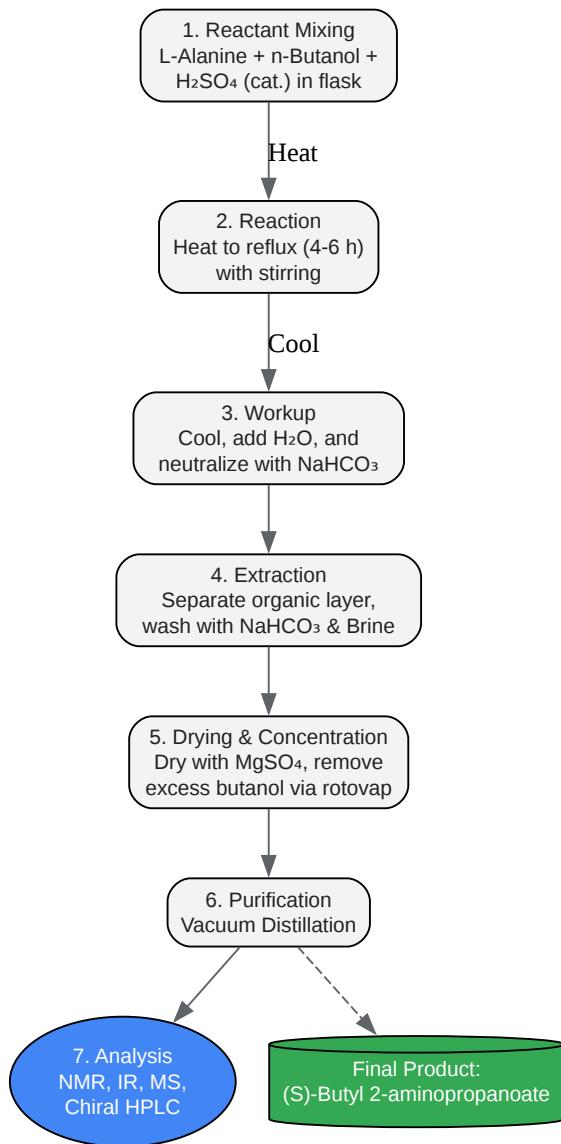
Characterization

The identity and purity of the final product can be confirmed using the following analytical techniques.

- ¹H NMR: Expected signals will correspond to the butyl and alaninate protons.[11]
- ¹³C NMR: Expected signals for the seven distinct carbon atoms.
- FT-IR: Characteristic peaks for N-H (amine) and C=O (ester) functional groups.
- Mass Spectrometry (MS): A molecular ion peak corresponding to the product's mass.
- Chiral HPLC: To confirm the enantiomeric purity of the (S)-enantiomer.[1]

Workflow Visualization

The following diagram illustrates the key stages of the synthesis and purification process.

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Caption: Experimental workflow for the synthesis of **(S)-Butyl 2-aminopropanoate**.

Safety Precautions

- Work in a well-ventilated fume hood at all times.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Concentrated sulfuric acid is extremely corrosive and a strong dehydrating agent. Handle with extreme care.

- n-Butanol is flammable and an irritant. Avoid sparks and open flames.
- The neutralization step with sodium bicarbonate produces CO₂ gas, which can cause pressure buildup. Add the solution slowly and vent the separatory funnel frequently.

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